

Health and Safety Considerations for Handling 4-Methylcyclohexene: A Technical Guide

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Compound of Interest

Compound Name: 4-Methylcyclohexene

Cat. No.: B165706

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the critical health and safety considerations for the handling and use of **4-Methylcyclohexene** (CAS No. 591-47-9). The information is intended to support risk assessment and the implementation of safe laboratory practices.

Chemical and Physical Properties

4-Methylcyclohexene is a colorless, volatile liquid with a citrus-like odor.^[1] It is a cyclic olefin used in organic synthesis, including as a precursor for more complex molecules and in the synthesis of enantiomerically pure compounds.^{[1][2]} Understanding its physical and chemical properties is fundamental to its safe handling.

Table 1: Physical and Chemical Properties of **4-Methylcyclohexene**

Property	Value	Reference(s)
Molecular Formula	C ₇ H ₁₂	[1][3]
Molecular Weight	96.17 g/mol	[3]
Appearance	Colorless, clear liquid	[2][3]
Odor	Citrus-like	[4]
Boiling Point	101 - 103 °C	[1][2][3]
Melting Point	-121 °C to -115.5 °C	[2][5]
Flash Point	-7 °C to -1.1 °C	[1]
Density	0.799 - 0.805 g/mL at 25 °C	[2][6]
Vapor Pressure	35.97 - 48 mbar at 20-25 °C	[7]
Solubility	Low solubility in water; soluble in alcohol	[4][6]
Refractive Index	1.435 - 1.449 at 20 °C	

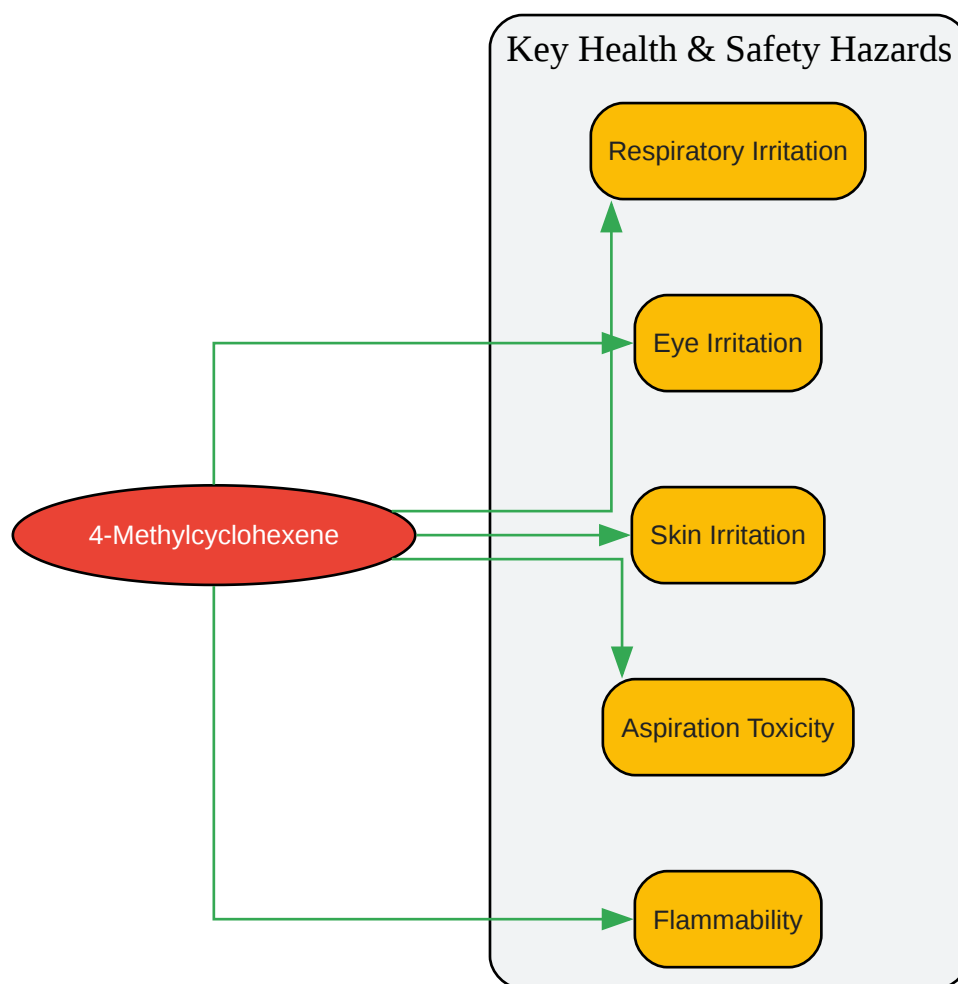
Hazard Identification and Classification

4-Methylcyclohexene is classified as a hazardous substance with multiple risk factors that necessitate careful handling and control measures.[3]

GHS Hazard Statements:[3][5]

- H225: Highly flammable liquid and vapor.
- H304: May be fatal if swallowed and enters airways.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

The primary hazards associated with **4-Methylcyclohexene** are its high flammability, risk of aspiration if swallowed, and its irritant properties upon contact with skin, eyes, and the respiratory system.[3]



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Diagram 1: Key Health and Safety Hazards of **4-Methylcyclohexene**.

Health and Safety Measures

Handling and Storage

- Handling: Handle in a well-ventilated area, preferably in a chemical fume hood.[3][8] Use non-sparking tools and take precautionary measures against static discharge.[3][9] Avoid contact with skin, eyes, and clothing.[9] Do not breathe vapors or mists.[3] Wash hands thoroughly after handling.[3]

- **Storage:** Store in a cool, dry, and well-ventilated place away from heat, sparks, open flames, and other ignition sources.[3] Keep containers tightly closed.[3] Store under nitrogen for long-term stability. Incompatible materials include strong oxidizing agents, strong acids, and strong bases.

Personal Protective Equipment (PPE)

- **Eye/Face Protection:** Wear chemical safety goggles or a face shield that are tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU).[3]
- **Skin Protection:** Wear appropriate protective gloves (e.g., nitrile rubber) and flame-retardant antistatic protective clothing to prevent skin exposure.[3]
- **Respiratory Protection:** If engineering controls do not maintain airborne concentrations below recommended exposure limits, a NIOSH/MSHA or European Standard EN 149 approved respirator with a suitable filter (e.g., type ABEK) should be worn.[3]

First Aid Measures

- **Inhalation:** Remove the individual to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.[3]
- **Skin Contact:** Immediately remove all contaminated clothing.[3] Wash the affected area with plenty of soap and water for at least 15 minutes. If skin irritation persists, seek medical attention.
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do.[3] Seek immediate medical attention.[3]
- **Ingestion:** Do NOT induce vomiting due to the risk of aspiration.[3] If the individual is conscious, rinse their mouth with water. Seek immediate medical attention.[3][9]

Experimental Protocols for Safety Assessment

While specific toxicological data for **4-Methylcyclohexene** is not extensively published, the following are representative experimental protocols based on OECD guidelines for assessing the key hazards identified.

Flash Point Determination (e.g., Closed-Cup Method)

Objective: To determine the lowest temperature at which the vapor of the substance can ignite.

Methodology:

- A sample of **4-Methylcyclohexene** is placed in a closed-cup apparatus (e.g., Pensky-Martens or Cleveland open-cup).
- The sample is heated at a slow, constant rate.
- A small flame is periodically introduced into the vapor space above the liquid.
- The temperature at which a flash is observed is recorded as the flash point.

Acute Dermal Irritation/Corrosion (Based on OECD Guideline 404)

Objective: To assess the potential of **4-Methylcyclohexene** to cause skin irritation or corrosion.

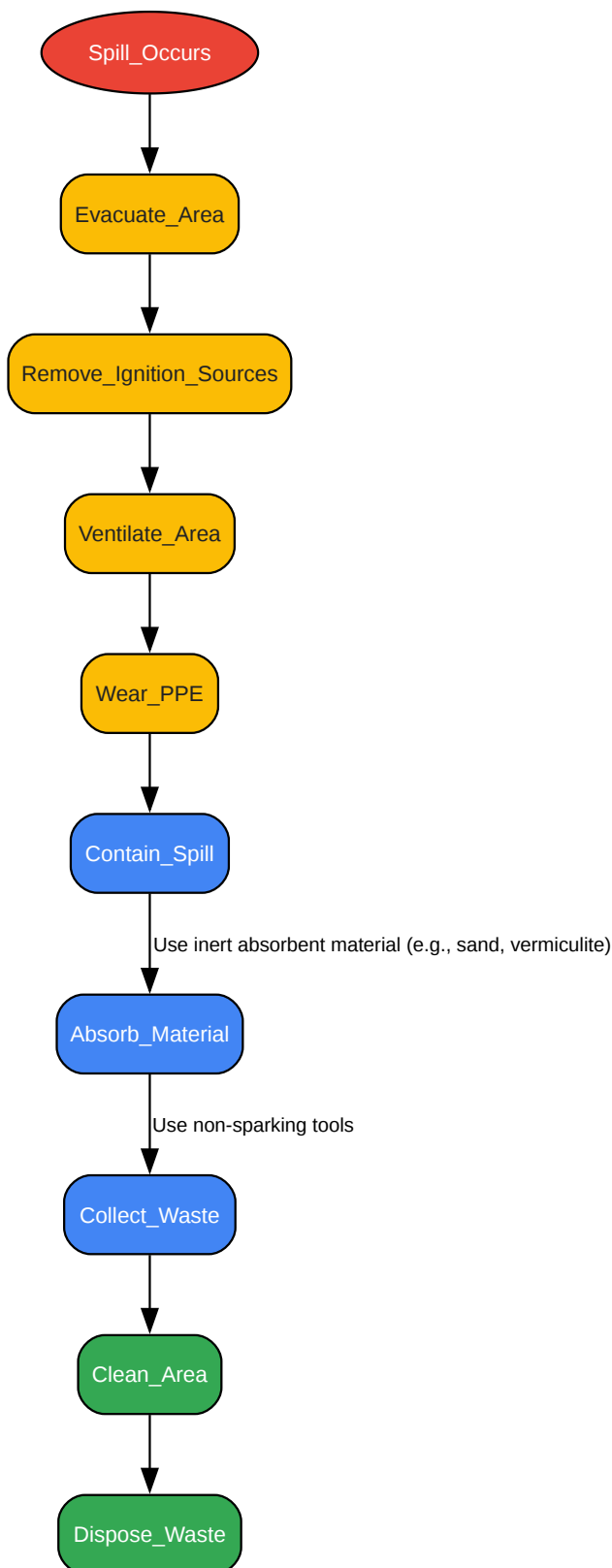
Methodology:

- Animal Model: Healthy, young adult albino rabbits are typically used.
- Test Substance Application: A small area of the animal's fur is clipped. 0.5 mL of undiluted **4-Methylcyclohexene** is applied to the clipped skin.
- Exposure: The test site is covered with a gauze patch and an occlusive dressing for a 4-hour exposure period.
- Observation: After 4 hours, the dressing is removed, and the skin is gently cleansed. The skin is then observed for signs of erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.
- Scoring: The severity of the skin reactions is scored according to a standardized grading system (e.g., Draize scale).

Accidental Release and Disposal

Spill and Leak Procedures

In the event of a spill, the following workflow should be initiated:



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Diagram 2: General Workflow for Handling a Chemical Spill.

Waste Disposal

Dispose of **4-Methylcyclohexene** and any contaminated materials in accordance with local, state, and federal regulations.[3] Do not dispose of it down the drain.[3] Waste should be handled as hazardous material and disposed of at an approved waste disposal plant.[3]

Conclusion

4-Methylcyclohexene is a valuable reagent in research and development, but its hazardous properties require stringent safety protocols. A thorough understanding of its flammability, irritancy, and aspiration toxicity, coupled with the consistent use of appropriate personal protective equipment and adherence to safe handling and disposal procedures, is essential for minimizing risks to personnel and the environment. Researchers, scientists, and drug development professionals must ensure that all individuals handling this chemical are fully aware of these considerations and are trained in emergency procedures.

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References

- 1. Biocompatibility assessment of cyclic olefin copolymers: Impact of two additives on cytotoxicity, oxidative stress, inflammatory reactions, and hemocompatibility - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Toxicity Assessment of 4-Methyl-1-cyclohexanemethanol and Its Metabolites in Response to a Recent Chemical Spill in West Virginia, USA - PMC [pmc.ncbi.nlm.nih.gov]
- 3. downloads.regulations.gov [downloads.regulations.gov]
- 4. 4-methyl cyclohexene, 591-47-9 [thegoodscentcompany.com]
- 5. fishersci.com [fishersci.com]
- 6. datasheets.scbt.com [datasheets.scbt.com]

- 7. DERMAL IRRITATION STUDY ACCORDING TO OECD(404) GUIDELINES | PPTX [slideshare.net]
- 8. researchgate.net [researchgate.net]
- 9. 4-Methylcyclohexanemethanol - Wikipedia [en.wikipedia.org]
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